

Preventing plugging and underdeposit corrosion from ammonium bisulfide salts

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Compound of Interest

Compound Name: Ammonium bisulfide

Cat. No.: B084208

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Technical Support Center: Ammonium Bisulfide Salt Plugging and Corrosion

This technical support center provides troubleshooting guidance and frequently asked questions for researchers, scientists, and drug development professionals encountering issues with **ammonium bisulfide** (NH_4HS) salt precipitation and subsequent corrosion in their experiments.

Troubleshooting Guides

This section offers step-by-step solutions to specific problems you might encounter during your research.

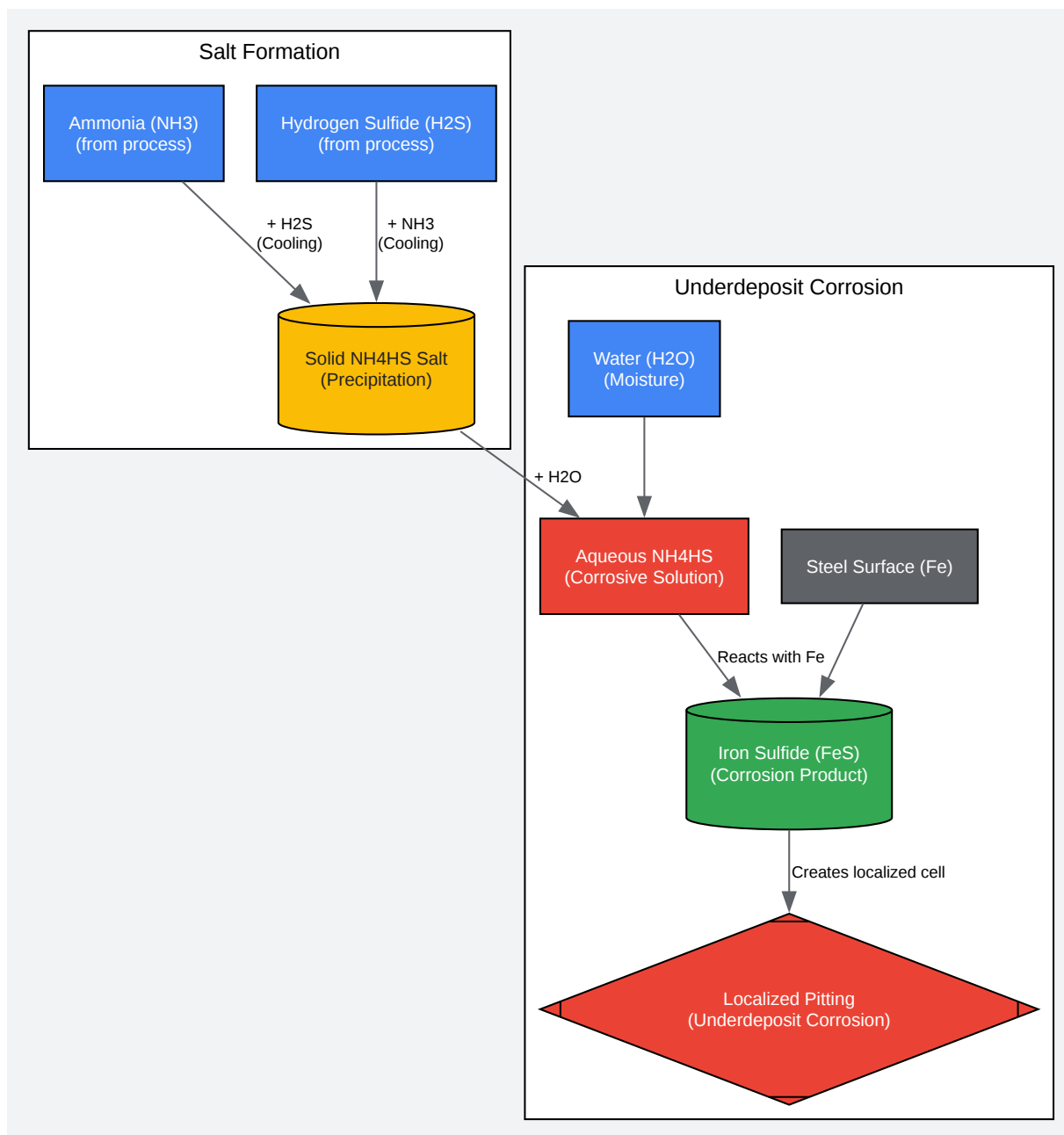
Issue 1: Solid Deposits (Plugging) in Experimental Apparatus

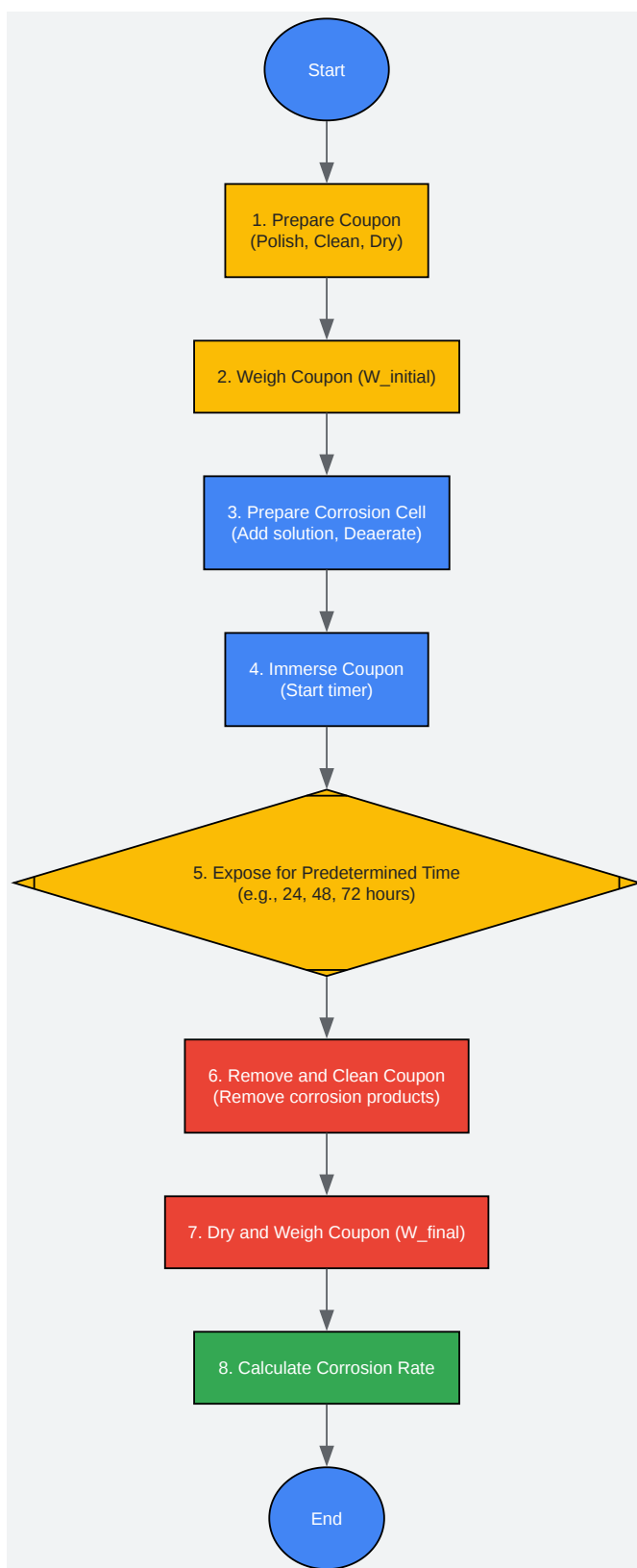
Q: I am observing unexpected solid formation in my reactor/glassware/tubing, leading to blockages. How can I confirm if it is **ammonium bisulfide** and resolve the issue?

A: Unexplained solid precipitation in systems where ammonia and hydrogen sulfide are present, especially upon cooling, is often due to **ammonium bisulfide** (NH_4HS) or ammonium chloride (NH_4Cl) salt formation.^{[1][2]} These salts can lead to blockages in flow reactors, transfer lines, and other equipment.^{[3][4]}

Troubleshooting Workflow:







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References

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